

physical and chemical properties of 2'-Hydroxypropiophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2'-Hydroxypropiophenone*

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A Comprehensive Technical Guide to 2'-Hydroxypropiophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-Hydroxypropiophenone, also known as 1-(2-hydroxyphenyl)propan-1-one, is an aromatic ketone that serves as a versatile and crucial intermediate in organic synthesis.^[1] Its unique structure, featuring a hydroxyl group ortho to a propionyl group on a benzene ring, imparts specific reactivity that is leveraged in the synthesis of a variety of more complex molecules. This technical guide provides an in-depth overview of the physical and chemical properties, synthesis, and applications of **2'-Hydroxypropiophenone**, with a focus on its role in pharmaceutical development.

Physical and Chemical Properties

2'-Hydroxypropiophenone is typically a clear, colorless to pale yellow or brown liquid.^{[2][3]} It is insoluble in water but soluble in many organic solvents.^[4]

Table 1: Physical Properties of 2'-Hydroxypropiophenone

Property	Value	Reference
Appearance	Clear brown liquid	[3][4]
Melting Point	20-22 °C	[4]
Boiling Point	229-230 °C at 760 mmHg	[2][4]
	115 °C at 15 mmHg	[5][6][7]
Density	1.106 g/cm³ at 17 °C	[4]
	1.094 g/mL at 25 °C	[5][6][7]
Refractive Index (n _{20/D})	1.548 - 1.550	[2][5]
Solubility	Insoluble in water	[4]
Vapor Pressure	0.05 mmHg at 25 °C	[4]
pKa	8.33	[4]

Table 2: Chemical Identifiers for 2'-Hydroxypropiophenone

Identifier	Value	Reference
CAS Number	610-99-1	[1] [4]
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [4]
Molecular Weight	150.17 g/mol	[1] [4]
IUPAC Name	1-(2-hydroxyphenyl)propan-1-one	[1]
Synonyms	2-Propionylphenol, o-Hydroxypropiophenone, Ethyl 2-hydroxyphenyl ketone	[1] [4]
InChI	InChI=1S/C9H10O2/c1-2-8(10)7-5-3-4-6-9(7)11/h3-6,11H,2H2,1H3	[1]
SMILES	CCC(=O)C1=CC=CC=C1O	[1]

Spectral Data

The structural features of **2'-Hydroxypropiophenone** can be confirmed by various spectroscopic techniques.

Table 3: Spectral Data for 2'-Hydroxypropiophenone

Technique	Key Features and Observations	Reference
¹ H NMR	Spectra available for review.	[2] [5]
¹³ C NMR	Spectra available for review.	[3]
Infrared (IR) Spectroscopy	Spectra available, showing characteristic peaks for the hydroxyl and carbonyl groups.	[1] [8]
Mass Spectrometry (MS)	GC-MS data indicates a top peak at m/z 121.	[1]

Synthesis of 2'-Hydroxypropiophenone

The most common methods for the synthesis of **2'-Hydroxypropiophenone** are the Fries rearrangement of phenyl propionate and the Friedel-Crafts acylation of phenol.

Experimental Protocol 1: Synthesis via Fries Rearrangement

The Fries rearrangement involves the conversion of a phenolic ester to a hydroxy aryl ketone using a Lewis acid catalyst. This reaction is ortho, para-selective, and the reaction conditions can be tuned to favor the desired isomer.

Materials:

- Phenyl propionate
- Anhydrous aluminum chloride (AlCl_3)
- Carbon disulfide (CS_2) or Nitrobenzene (as solvent)
- Hydrochloric acid (HCl) for workup
- Organic solvent for extraction (e.g., diethyl ether)
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve phenyl propionate in the chosen solvent (e.g., carbon disulfide).
- Cool the mixture in an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to proceed at room temperature, followed by heating under reflux for 2-3 hours.

- After the reflux period, carefully pour the reaction mixture into a beaker containing ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Combine the organic layers, wash with water, and dry over anhydrous magnesium sulfate or sodium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **2'-Hydroxypropiophenone**.



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Caption: Workflow for the Synthesis of **2'-Hydroxypropiophenone** via Fries Rearrangement.

Experimental Protocol 2: Synthesis via Friedel-Crafts Acylation

The Friedel-Crafts acylation involves the reaction of an aromatic compound with an acylating agent, typically an acyl chloride or anhydride, in the presence of a Lewis acid catalyst.

Materials:

- Phenol
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2) or other suitable solvent
- Hydrochloric acid (HCl) for workup

- Sodium bicarbonate solution for neutralization
- Anhydrous magnesium sulfate for drying

Procedure:

- In a three-necked flask equipped with a stirrer, dropping funnel, and a reflux condenser, suspend anhydrous aluminum chloride in dichloromethane.
- Cool the suspension in an ice bath.
- Slowly add propionyl chloride to the stirred suspension.
- After the formation of the acylium ion complex, add a solution of phenol in dichloromethane dropwise.
- Once the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for a specified time.
- Carefully pour the reaction mixture into a mixture of crushed ice and concentrated hydrochloric acid.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash them with water, followed by a dilute sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and evaporate the solvent to yield the crude product.
- Purify the product by vacuum distillation.



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Caption: Workflow for the Synthesis of **2'-Hydroxypropiophenone** via Friedel-Crafts Acylation.

Applications in Drug Development and Organic Synthesis

2'-Hydroxypropiophenone is a valuable building block in the synthesis of various pharmaceutical compounds and other complex organic molecules.

Stereoselective Synthesis of Vicinal Diols

A primary application of **2'-Hydroxypropiophenone** is in the stereoselective synthesis of vicinal diols, such as 1-phenylpropane-1,2-diol. These chiral diols are essential components in the synthesis of a range of active pharmaceutical ingredients (APIs), where the specific stereochemistry is critical for biological activity.

Experimental Protocol 3: Stereoselective Reduction to 1-phenylpropane-1,2-diol

This protocol outlines a general enzymatic approach for the stereoselective reduction of **2'-Hydroxypropiophenone**.

Materials:

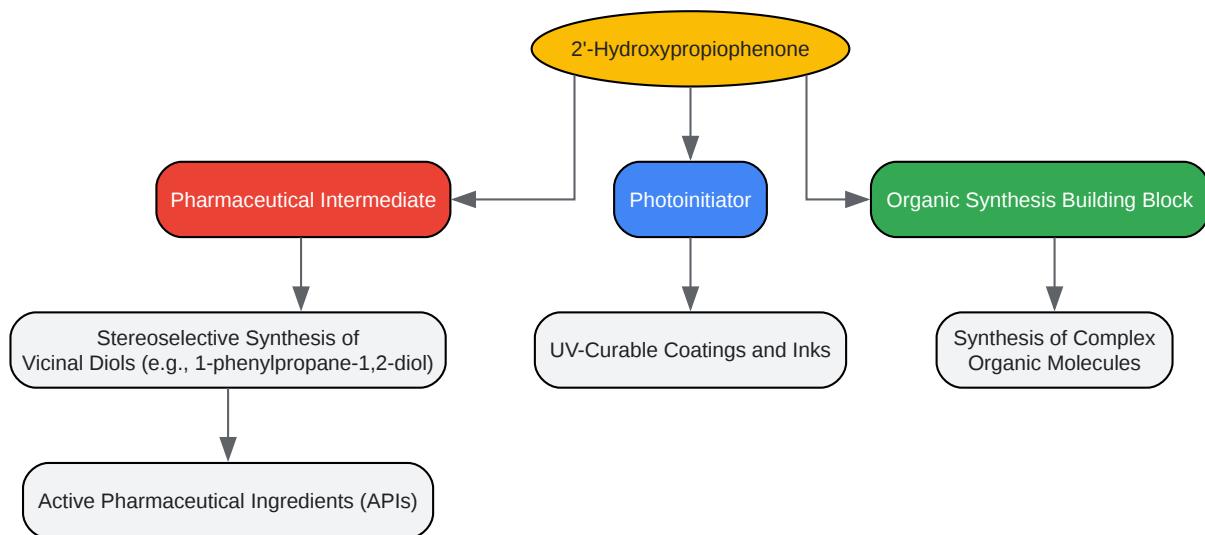
- (S)-2-Hydroxypropiophenone
- Alcohol dehydrogenase (e.g., from *Lactobacillus brevis*)
- NADH or a cofactor regeneration system (e.g., formate dehydrogenase and formate)
- Phosphate buffer (e.g., 50 mM, pH 7.5)
- Magnesium sulfate ($MgSO_4$)
- Thiamine diphosphate (ThDP)

Procedure:

- Prepare a reaction mixture containing phosphate buffer, magnesium sulfate, and thiamine diphosphate.
- Add (S)-2-Hydroxypropiophenone to the buffered solution.
- If using a cofactor regeneration system, add the necessary components (e.g., formate dehydrogenase and sodium formate).
- Initiate the reaction by adding the alcohol dehydrogenase and NADH.
- Incubate the reaction at a controlled temperature (e.g., 25 °C) with gentle agitation.
- Monitor the progress of the reaction by techniques such as HPLC or GC to determine the conversion of the starting material and the formation of the diol product.
- Upon completion, stop the reaction and extract the product with a suitable organic solvent.
- Dry the organic extract and remove the solvent.
- Purify the 1-phenylpropane-1,2-diol product, for example, by column chromatography.

Photoinitiator in UV-Curing

2'-Hydroxypropiophenone and its derivatives can also function as photoinitiators in UV-curable coatings and inks.^[9] Upon exposure to UV light, these molecules can generate reactive species that initiate polymerization.



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Caption: Key Applications of **2'-Hydroxypropiophenone**.

Safety and Handling

2'-Hydroxypropiophenone is an irritant to the skin, eyes, and respiratory tract.[1][4] It is important to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. In case of fire, use water spray, dry chemical, carbon dioxide, or an appropriate foam as extinguishing media.[4]

Conclusion

2'-Hydroxypropiophenone is a chemical intermediate with significant utility in both academic research and industrial applications, particularly in the pharmaceutical sector. Its well-defined physical and chemical properties, coupled with established synthetic routes, make it a reliable precursor for the synthesis of chiral molecules and other complex organic structures. Proper handling and adherence to safety protocols are essential when working with this compound.

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- To cite this document: BenchChem. [physical and chemical properties of 2'-Hydroxypropiophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664087#physical-and-chemical-properties-of-2-hydroxypropiophenone>]

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